

Technical Whitepaper: 3-Ethyl-2-methyl-3-pentanol (CAS No. 597-05-7)

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Compound of Interest

Compound Name: *3-Ethyl-2-methyl-3-pentanol*

Cat. No.: *B1330359*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a comprehensive technical overview of **3-Ethyl-2-methyl-3-pentanol**, a tertiary alcohol with the CAS number 597-05-7.^{[1][2]} This guide consolidates key physicochemical data, outlines a detailed experimental protocol for its synthesis via the Grignard reaction, and discusses its toxicological and metabolic profile based on current scientific understanding of short-chain tertiary alcohols. The information presented is intended to serve as a foundational resource for professionals in chemical research and drug development.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **3-Ethyl-2-methyl-3-pentanol** is presented in the table below. This data has been compiled from various public databases and scientific literature.

Property	Value	Source
CAS Number	597-05-7	[1] [2]
Molecular Formula	C ₈ H ₁₈ O	[1] [3]
Molecular Weight	130.23 g/mol	[3]
IUPAC Name	3-Ethyl-2-methylpentan-3-ol	[3]
Synonyms	Diethylisopropylcarbinol	
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	Not explicitly available for this isomer, but similar isomers have boiling points in the range of 150-160 °C.	
Density	Not explicitly available for this isomer, but estimated to be around 0.83 g/cm ³ .	
Solubility	Sparingly soluble in water, soluble in organic solvents like ether and ethanol.	
Mass Spectrometry (m/z)	Top Peak: 45, 2nd Highest: 87, 3rd Highest: 101	[3]
Infrared Spectrum	Data available in the NIST Chemistry WebBook, showing characteristic O-H and C-H stretching frequencies.	[4]

Synthesis of 3-Ethyl-2-methyl-3-pentanol

The most common and efficient method for the synthesis of **3-Ethyl-2-methyl-3-pentanol** is the Grignard reaction. This involves the reaction of an ethyl magnesium halide (Grignard reagent) with 2-butanone.

Reaction Scheme

The overall reaction is as follows:

Experimental Protocol: Grignard Synthesis

This protocol details the synthesis of **3-Ethyl-2-methyl-3-pentanol** from ethyl bromide and 2-butanone.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 2-Butanone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for anhydrous reactions (three-necked flask, dropping funnel, reflux condenser)

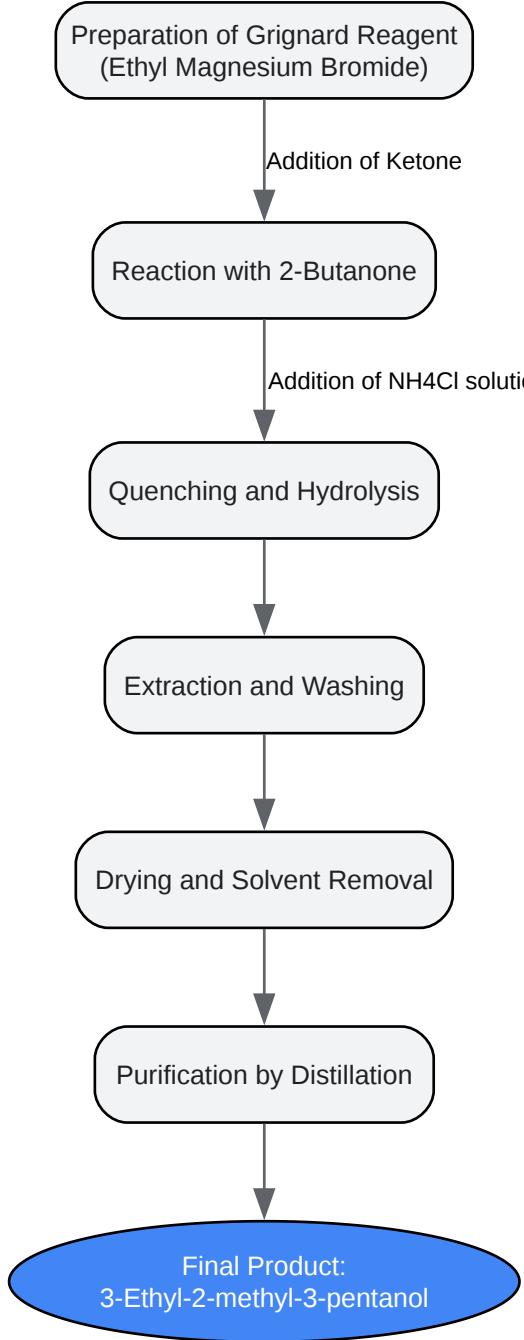
Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, place magnesium turnings.
 - Add a small volume of anhydrous diethyl ether to cover the magnesium.
 - Add a solution of ethyl bromide in anhydrous diethyl ether dropwise from the dropping funnel to initiate the reaction. The reaction is exothermic and should be controlled by the rate of addition.

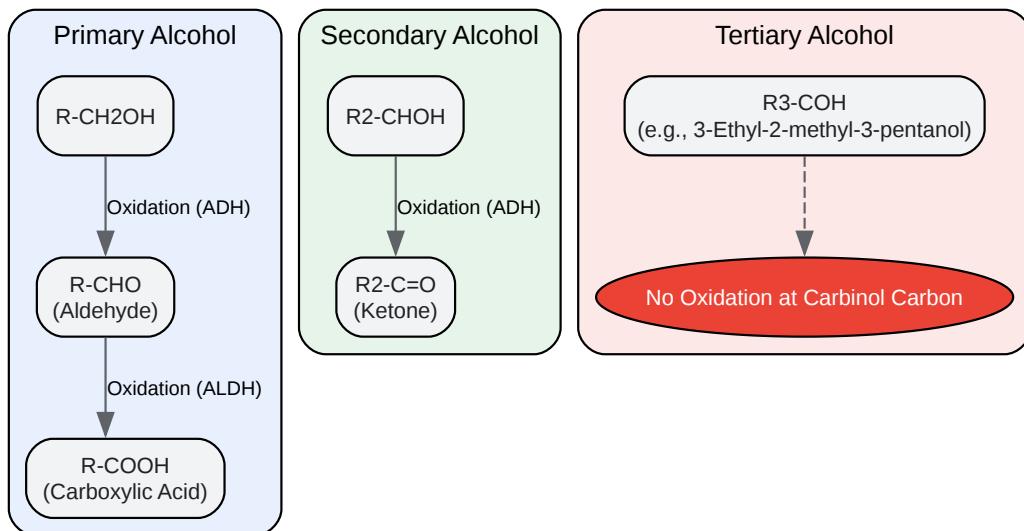
- Once the reaction has started, continue the dropwise addition of the ethyl bromide solution to maintain a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure the complete formation of the Grignard reagent (ethyl magnesium bromide).
- Reaction with 2-Butanone:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of 2-butanone in anhydrous diethyl ether dropwise from the dropping funnel. The rate of addition should be controlled to maintain a gentle reflux.
 - After the addition is complete, stir the reaction mixture at room temperature for 1 hour.
- Work-up and Purification:
 - Pour the reaction mixture slowly into a beaker containing crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium alkoxide.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter and remove the diethyl ether by rotary evaporation.
 - The crude product can be purified by fractional distillation under reduced pressure.

Synthesis Workflow Diagram

Synthesis Workflow of 3-Ethyl-2-methyl-3-pentanol



General Metabolic Pathways of Alcohols

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